

# 2-(2-Chlorobenzoyl)pyridine literature review and background

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## Compound of Interest

Compound Name: 2-(2-Chlorobenzoyl)pyridine

Cat. No.: B156769

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## An In-depth Technical Guide to 2-(2-Chlorobenzoyl)pyridine

This technical guide provides a comprehensive literature review and background on **2-(2-Chlorobenzoyl)pyridine**, also known as (2-chlorophenyl)(pyridin-2-yl)methanone. The document is intended for researchers, scientists, and drug development professionals, offering a consolidated source of its chemical properties, synthesis, and potential biological significance. Due to the limited availability of specific experimental data for this particular isomer in publicly accessible literature, this guide also draws upon established methodologies for structurally similar compounds to provide a foundational understanding.

## Chemical and Physical Properties

**2-(2-Chlorobenzoyl)pyridine** is a solid organic compound with the molecular formula C<sub>12</sub>H<sub>8</sub>CINO.[1] Its core structure consists of a pyridine ring attached to a benzoyl group, which is substituted with a chlorine atom at the ortho position of the phenyl ring.

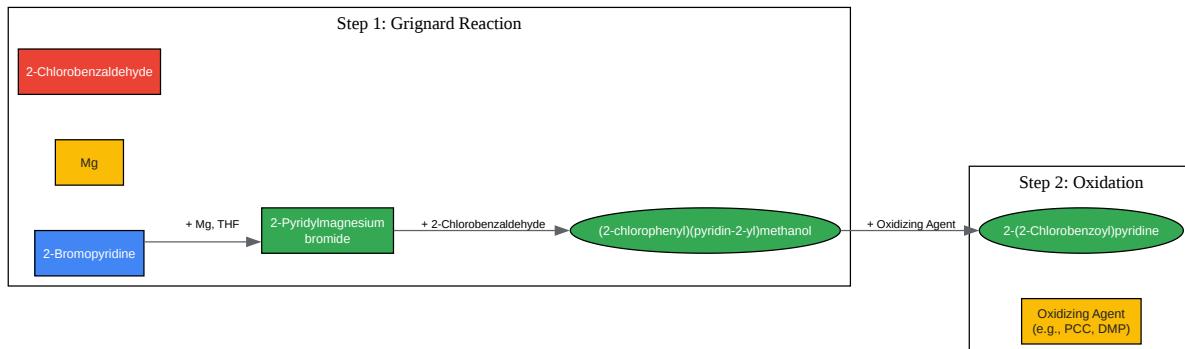
| Property                  | Value                               | Reference(s)                            |
|---------------------------|-------------------------------------|---|
| Molecular Formula         | C <sub>12</sub> H <sub>8</sub> CINO | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight          | 217.65 g/mol                        | <a href="#">[1]</a> <a href="#">[2]</a> |
| CAS Number                | 1694-57-1                           | <a href="#">[2]</a>                     |
| Appearance                | Solid                               | -                                       |
| Melting Point             | 52-54 °C                            | <a href="#">[2]</a>                     |
| Boiling Point (Predicted) | 353.4 ± 17.0 °C                     | <a href="#">[2]</a>                     |
| Density (Predicted)       | 1.260 ± 0.06 g/cm <sup>3</sup>      | <a href="#">[2]</a>                     |
| pKa (Predicted)           | 2.47 ± 0.10                         | <a href="#">[2]</a>                     |

## Synthesis of 2-(2-Chlorobenzoyl)pyridine

While a specific, detailed experimental protocol for the synthesis of **2-(2-Chlorobenzoyl)pyridine** is not readily available in the reviewed literature, several established synthetic routes for analogous pyridyl ketones can be adapted. The following section outlines a generalized experimental workflow based on common organic synthesis reactions.

## Generalized Synthetic Workflow

A plausible synthetic route for **2-(2-Chlorobenzoyl)pyridine** is the oxidation of a precursor alcohol, (2-chlorophenyl)(pyridin-2-yl)methanol. This alcohol can be synthesized via a Grignard reaction between 2-bromopyridine and 2-chlorobenzaldehyde.



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A generalized two-step synthetic workflow for **2-(2-Chlorobenzoyl)pyridine**.

## Experimental Protocols

Note: The following protocols are generalized based on the synthesis of similar compounds and have not been specifically validated for **2-(2-Chlorobenzoyl)pyridine**. Optimization of reaction conditions would be necessary.

### Step 1: Synthesis of (2-chlorophenyl)(pyridin-2-yl)methanol via Grignard Reaction

This procedure is adapted from the synthesis of analogous pyridinylmethanols.

- Materials: 2-Bromopyridine, Magnesium turnings, dry Tetrahydrofuran (THF), 2-Chlorobenzaldehyde, saturated aqueous ammonium chloride solution.
- Procedure:
  - In a flame-dried, three-necked flask under an inert atmosphere (e.g., nitrogen or argon), add magnesium turnings.

- Add a solution of 2-bromopyridine in dry THF dropwise to the magnesium turnings to initiate the formation of the Grignard reagent, 2-pyridylmagnesium bromide.
- Once the Grignard reagent is formed, cool the reaction mixture to 0 °C in an ice bath.
- Slowly add a solution of 2-chlorobenzaldehyde in dry THF to the Grignard reagent.
- After the addition is complete, allow the reaction to warm to room temperature and stir until the reaction is complete (monitored by TLC).
- Quench the reaction by the slow addition of a saturated aqueous ammonium chloride solution.
- Extract the product with an organic solvent (e.g., ethyl acetate), dry the organic layer over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to obtain (2-chlorophenyl)(pyridin-2-yl)methanol.

### Step 2: Oxidation to **2-(2-Chlorobenzoyl)pyridine**

The synthesized alcohol can be oxidized to the corresponding ketone using various oxidizing agents.

- Materials: (2-chlorophenyl)(pyridin-2-yl)methanol, an oxidizing agent (e.g., Pyridinium chlorochromate (PCC) or Dess-Martin periodinane (DMP)), and an appropriate solvent (e.g., dichloromethane).
- Procedure:
  - Dissolve (2-chlorophenyl)(pyridin-2-yl)methanol in the chosen solvent in a round-bottom flask.
  - Add the oxidizing agent portion-wise to the solution at room temperature.
  - Stir the reaction mixture until the starting material is consumed (monitored by TLC).

- Upon completion, work up the reaction mixture according to the specific oxidizing agent used. This may involve filtration through a pad of silica gel or celite and washing with an appropriate solvent.
- Concentrate the filtrate under reduced pressure.
- Purify the crude product by column chromatography or recrystallization to yield **2-(2-Chlorobenzoyl)pyridine**.

## Biological Activity and Applications

The biological activities of pyridine derivatives are well-documented, with many exhibiting antimicrobial, antiviral, and anticancer properties.<sup>[3][4][5]</sup> However, a comprehensive search of the available literature did not yield specific quantitative data on the biological activity of **2-(2-Chlorobenzoyl)pyridine** itself.

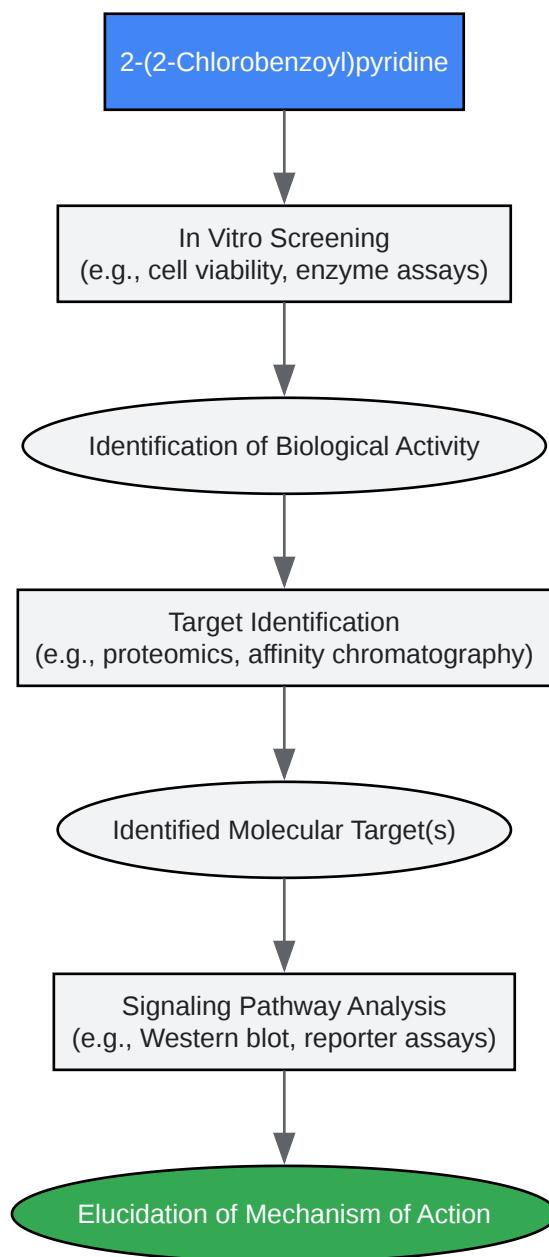
Research on structurally related compounds provides some insight into its potential applications:

- Antimicrobial and Antiviral Potential: Pyridine-containing compounds have shown a broad spectrum of antimicrobial and antiviral activities.<sup>[3]</sup> The presence of the pyridine nucleus is often associated with these properties.
- Anticancer Potential: Numerous pyridine derivatives have been investigated as potential anticancer agents.<sup>[4]</sup> For instance, some 2,4,6-trisubstituted pyridine derivatives have been identified as topoisomerase I/II inhibitors.<sup>[6]</sup>
- Enzyme Inhibition: The pyridine scaffold is a common feature in many enzyme inhibitors. The specific substitution pattern on the pyridine and benzoyl rings would determine its potential inhibitory activity against various enzymes.

It is important to note that without specific experimental data for **2-(2-Chlorobenzoyl)pyridine**, these potential applications remain speculative. Further research is required to determine the specific biological profile of this compound.

## Signaling Pathways and Mechanism of Action

Currently, there is no information available in the scientific literature detailing the specific signaling pathways or mechanisms of action associated with **2-(2-Chlorobenzoyl)pyridine**. Elucidating these would require dedicated biological and pharmacological studies. A hypothetical workflow for such an investigation is presented below.



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A logical workflow for investigating the biological activity of **2-(2-Chlorobenzoyl)pyridine**.

## Conclusion

**2-(2-Chlorobenzoyl)pyridine** is a chemical entity with defined physical and chemical properties. While detailed experimental protocols for its synthesis and specific data on its biological activities are currently limited in the public domain, its structural similarity to other biologically active pyridine derivatives suggests potential for further investigation in drug discovery and development. This guide provides a foundational overview based on the available information and established chemical principles, highlighting the need for future research to fully characterize the properties and potential applications of this compound.

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